

# A Comprehensive Technical Guide to 3-Cyano-4-fluorobenzenesulfonyl Chloride

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## Compound of Interest

**Compound Name:** 3-Cyano-4-fluorobenzenesulfonyl chloride

**Cat. No.:** B1350649

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## Introduction

**3-Cyano-4-fluorobenzenesulfonyl chloride** is a valuable and versatile building block in modern organic and medicinal chemistry. Its unique trifunctional nature, featuring a reactive sulfonyl chloride, an electron-withdrawing cyano group, and a fluorine atom, makes it an attractive starting material for the synthesis of a diverse array of complex molecules, particularly in the realm of drug discovery. This technical guide provides an in-depth overview of its properties, synthesis, and applications, with a focus on its role in the development of targeted therapeutics.

## Synonyms and Chemical Identifiers

For clarity and comprehensive database searching, a list of synonyms and key chemical identifiers for **3-Cyano-4-fluorobenzenesulfonyl chloride** is provided below.

Identifier Type	Value
Systematic Name	3-Cyano-4-fluorobenzenesulfonyl chloride
CAS Number	351003-23-1 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClFNO <sub>2</sub> S <a href="#">[1]</a>
Molecular Weight	219.62 g/mol <a href="#">[1]</a>
Synonym 1	4-Fluoro-3-cyanobenzenesulfonyl chloride <a href="#">[1]</a>
Synonym 2	3-cyano-4-fluorobenzene-1-sulfonyl chloride
Synonym 3	5-(chlorosulfonyl)-2-fluorobenzene-carbonitrile
Synonym 4	3-Cyano-4-Fluoro-benzenesulfonyl chloride

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Cyano-4-fluorobenzenesulfonyl chloride** is presented in the table below.

Property	Value	Reference
Appearance	White to off-white crystalline solid	
Melting Point	67-70 °C	<a href="#">[1]</a>
Boiling Point	Not available	
Solubility	Reacts with water. Soluble in many organic solvents.	

## Applications in Organic Synthesis

**3-Cyano-4-fluorobenzenesulfonyl chloride** is a key intermediate in the synthesis of various organic compounds, primarily through the reaction of its sulfonyl chloride group.

## Sulfonamide Synthesis

The most prominent application of **3-Cyano-4-fluorobenzenesulfonyl chloride** is in the synthesis of sulfonamides. The sulfonyl chloride moiety readily reacts with primary and secondary amines to form stable sulfonamide linkages. This reaction is fundamental in medicinal chemistry as the sulfonamide group is a common pharmacophore in a wide range of therapeutic agents.

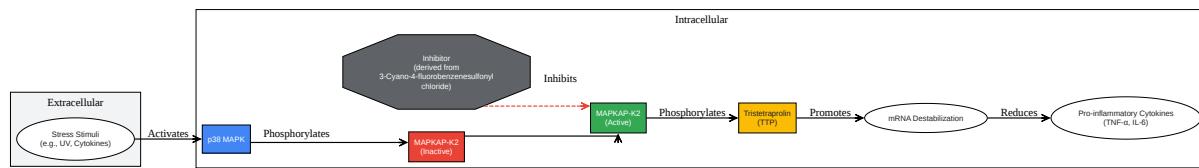
## Role in Drug Discovery: Inhibition of MAPKAP-K2

Recent research has highlighted the potential of compounds derived from **3-Cyano-4-fluorobenzenesulfonyl chloride** as inhibitors of Mitogen-Activated Protein Kinase-Activated Protein Kinase 2 (MAPKAP-K2 or MK2). MAPKAP-K2 is a serine/threonine kinase that plays a crucial role in inflammatory responses.[\[2\]](#)[\[3\]](#)

## The MAPKAP-K2 Signaling Pathway

The p38 MAPK signaling pathway is activated by various cellular stresses and inflammatory stimuli.[\[2\]](#) Upon activation, p38 MAPK phosphorylates and activates MAPKAP-K2.[\[4\]](#) Activated MAPKAP-K2, in turn, phosphorylates downstream targets, including tristetraprolin (TTP), leading to the stabilization of mRNAs encoding pro-inflammatory cytokines such as TNF- $\alpha$  and IL-6.[\[3\]](#) By inhibiting MAPKAP-K2, the production of these inflammatory mediators can be suppressed, offering a promising therapeutic strategy for a range of inflammatory diseases, including rheumatoid arthritis and inflammatory bowel disease.

Below is a diagram illustrating the simplified p38/MAPKAP-K2 signaling pathway.



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Caption: Simplified p38/MAPKAP-K2 signaling pathway and the point of intervention for inhibitors.

## Experimental Protocols

A general experimental protocol for the synthesis of a sulfonamide using **3-Cyano-4-fluorobenzenesulfonyl chloride** is provided below. This serves as a template that can be adapted for specific amine substrates.

## General Procedure for Sulfonamide Synthesis

Materials:

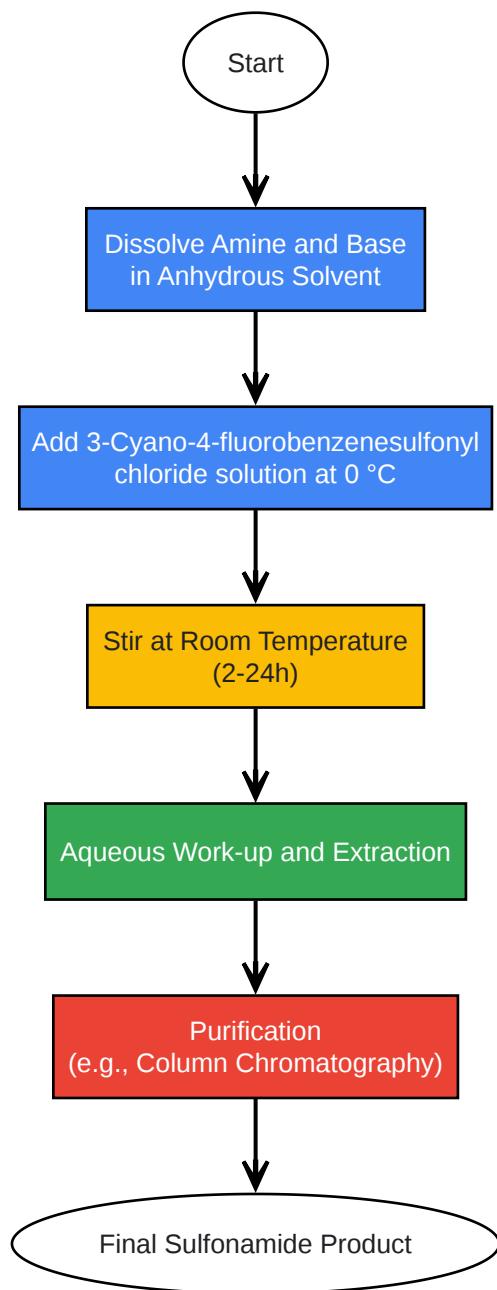
- **3-Cyano-4-fluorobenzenesulfonyl chloride**
- Amine of interest
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Diisopropylethylamine)
- Standard laboratory glassware and stirring equipment

- Purification supplies (e.g., Silica gel for chromatography)

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve the amine of interest (1.0 equivalent) and the tertiary amine base (1.1-1.5 equivalents) in the chosen anhydrous solvent.
- Addition of Sulfonyl Chloride: To the stirred solution, add a solution of **3-Cyano-4-fluorobenzenesulfonyl chloride** (1.0-1.2 equivalents) in the same anhydrous solvent dropwise at 0 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-24 hours, monitoring the progress by an appropriate method (e.g., Thin Layer Chromatography or LC-MS).
- Work-up: Upon completion, quench the reaction with water or a dilute aqueous acid solution. Separate the organic layer, and extract the aqueous layer with the organic solvent. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by a suitable method, such as flash column chromatography on silica gel, to yield the desired sulfonamide.

The following diagram outlines the general experimental workflow for the synthesis of sulfonamides from **3-Cyano-4-fluorobenzenesulfonyl chloride**.



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Caption: General experimental workflow for sulfonamide synthesis.

## Conclusion

**3-Cyano-4-fluorobenesulfonyl chloride** is a powerful and versatile reagent for the synthesis of complex organic molecules with significant potential in drug discovery. Its utility in the construction of sulfonamide-containing compounds, particularly those targeting key

signaling pathways like the MAPKAP-K2 pathway, underscores its importance for researchers and scientists in the pharmaceutical industry. The experimental protocols and workflows provided in this guide offer a solid foundation for the utilization of this valuable chemical entity in the development of novel therapeutics.

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